

Recommended stability and storage conditions for Ethyl 4-acetyl-5-oxohexanoate.

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Compound of Interest

Compound Name: Ethyl 4-acetyl-5-oxohexanoate

Cat. No.: B1333547

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Technical Support Center: Ethyl 4-acetyl-5-oxohexanoate

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Ethyl 4-acetyl-5-oxohexanoate**, along with troubleshooting advice and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Ethyl 4-acetyl-5-oxohexanoate**?

A1: **Ethyl 4-acetyl-5-oxohexanoate** should be stored at room temperature in a dry, cool, and well-ventilated place.[1][2][3] It is crucial to keep the container tightly closed to prevent contamination and degradation.[2]

Q2: What is the shelf life of **Ethyl 4-acetyl-5-oxohexanoate**?

A2: While specific shelf-life data can vary by manufacturer, the compound is considered stable under normal, recommended storage conditions.[2] For long-term storage, it is best to refer to the manufacturer's certificate of analysis.

Q3: Is **Ethyl 4-acetyl-5-oxohexanoate** sensitive to light or air?

A3: The available safety data sheets do not indicate specific sensitivity to light or air. However, as a general good laboratory practice for organic compounds, it is advisable to store it in a tightly sealed container to minimize exposure to air and moisture.

Q4: What are the signs of degradation of **Ethyl 4-acetyl-5-oxohexanoate**?

A4: The compound should be a clear, colorless to pale yellow liquid.^[4] Any significant change in color, such as turning dark yellow or brown, or the appearance of precipitates, may indicate degradation. An unusual odor may also be a sign of decomposition.

Q5: What materials are incompatible with **Ethyl 4-acetyl-5-oxohexanoate**?

A5: **Ethyl 4-acetyl-5-oxohexanoate** is incompatible with strong oxidizing agents.^[2] Contact with these materials should be avoided to prevent vigorous reactions.

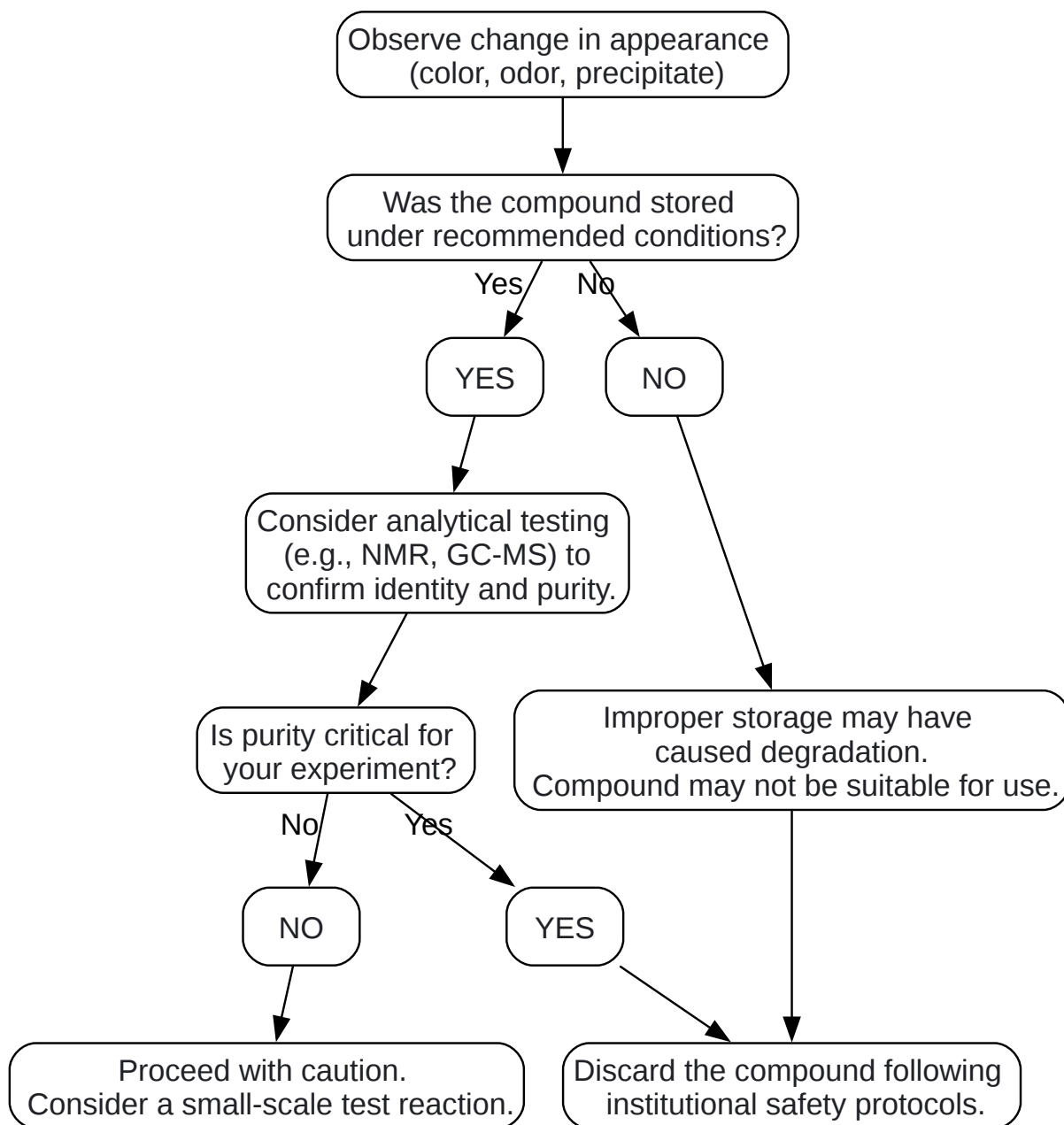
Stability and Storage Data

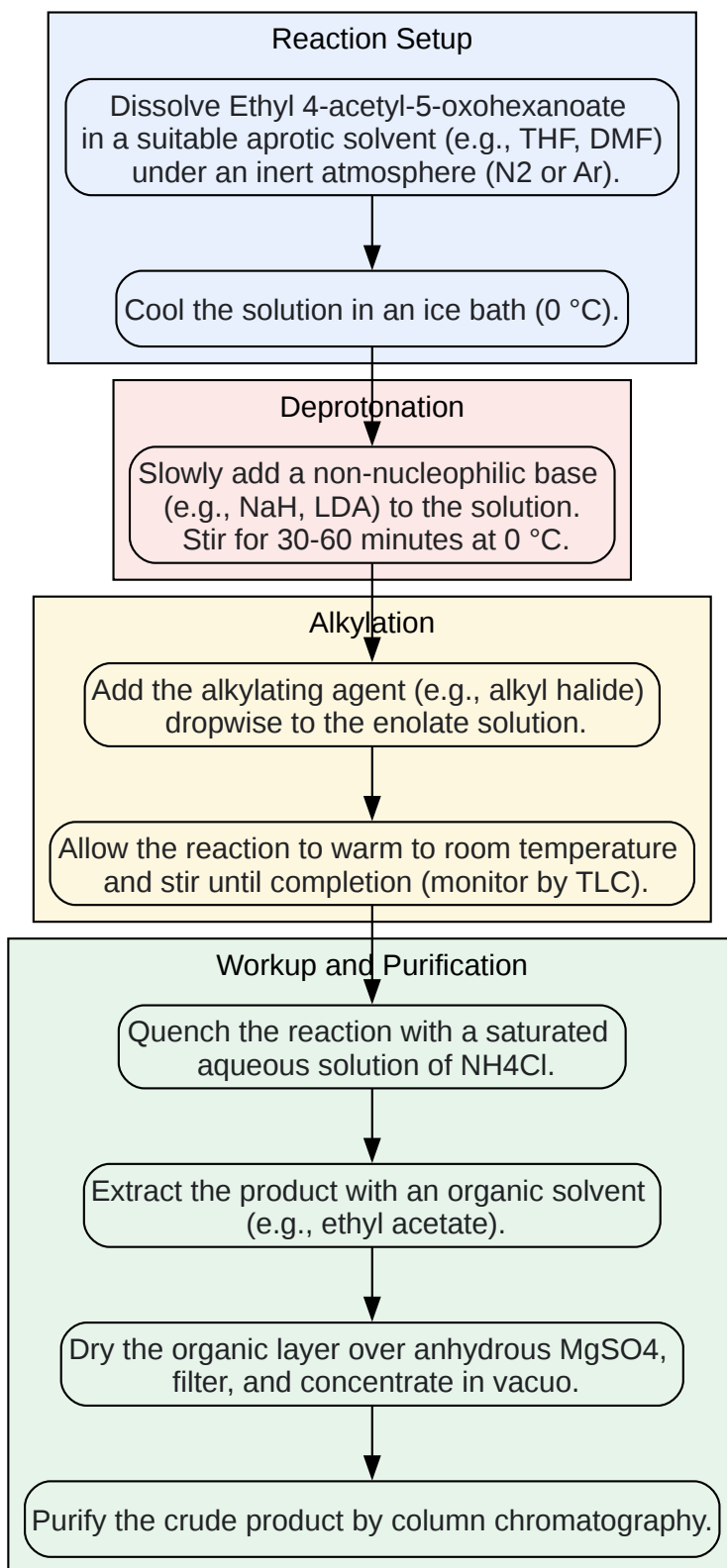
Parameter	Recommended Condition	Source
Storage Temperature	Room Temperature	^[1] ^[3]
Storage Environment	Dry, cool, and well-ventilated area	^[2]
Container	Tightly closed container	^[2]
Stability	Stable under normal conditions	^[2]
Incompatibilities	Strong oxidizing agents	^[2]

Troubleshooting Guide

Issue: The compound has changed color or developed an odor.

This may indicate chemical degradation. The following workflow can help you assess the situation.





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